

# Application Note: Comprehensive Characterization of 2-Morpholino-2-phenylacetic Acid Hydrochloride

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## Compound of Interest

Compound Name:	2-Morpholino-2-phenylacetic acid hydrochloride
CAS No.:	91641-50-8
Cat. No.:	B1445727

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## Abstract

This document provides a detailed guide to the analytical methods for the comprehensive characterization of **2-Morpholino-2-phenylacetic acid hydrochloride**, a key intermediate in pharmaceutical synthesis. Due to the limited availability of specific analytical monographs for this compound, this application note synthesizes methodologies from analogous structures, including phenylacetic acid derivatives and morpholine-containing compounds. A multi-technique approach is presented, employing chromatography, spectroscopy, and thermal analysis to ensure unambiguous identification, purity assessment, and stability evaluation. The protocols outlined herein are designed to be robust and transferable, providing a solid foundation for quality control and regulatory submissions.

## Introduction: The Importance of Rigorous Characterization

**2-Morpholino-2-phenylacetic acid hydrochloride** is a substituted amino acid derivative with potential applications in medicinal chemistry and drug development. Its molecular structure, featuring a chiral center, a phenyl ring, a morpholine moiety, and a carboxylic acid function, presents a unique analytical challenge. Thorough characterization is paramount to ensure the identity, purity, and stability of this compound, which are critical parameters for its use in further synthetic steps or as a potential active pharmaceutical ingredient (API).

The hydrochloride salt form is often utilized to improve solubility and stability. This application note outlines a logical and comprehensive workflow for the characterization of this specific salt form.

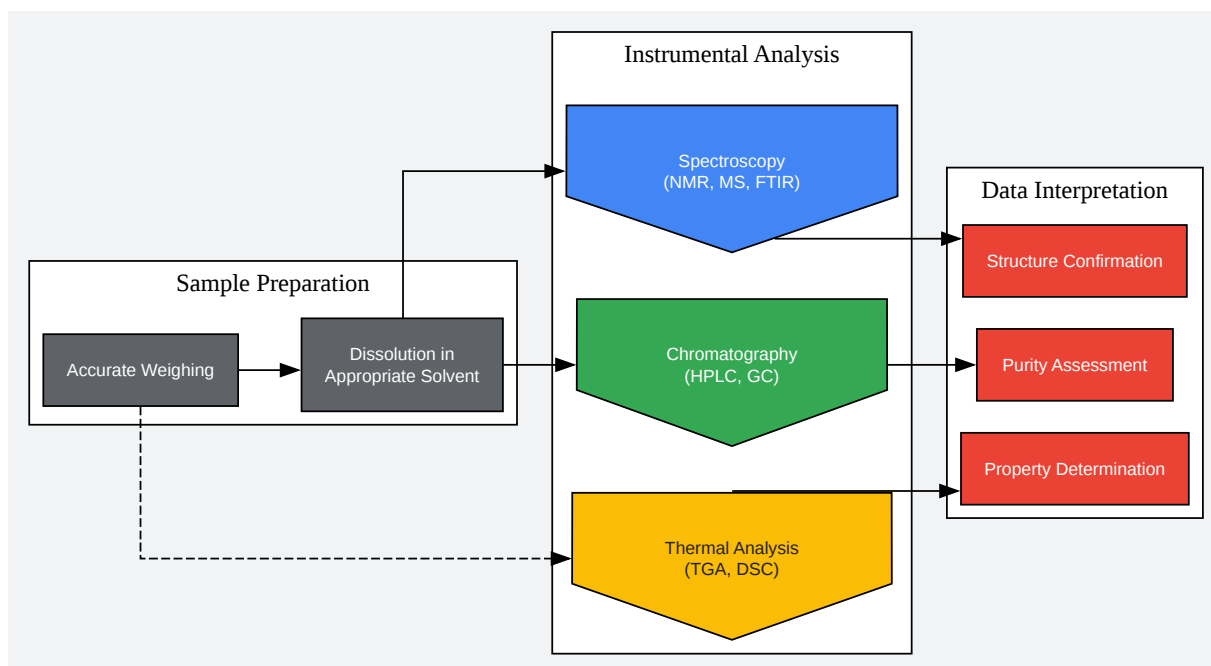
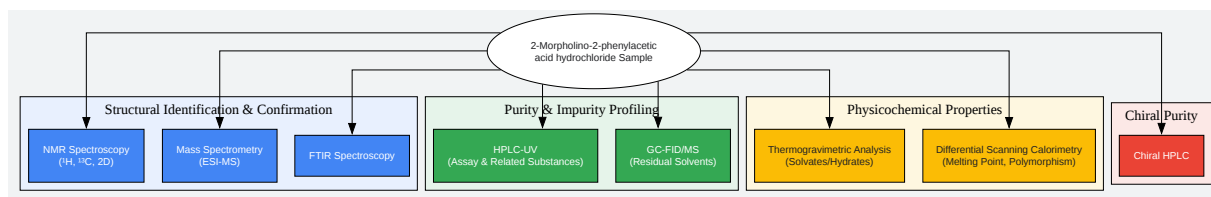
## Physicochemical Properties

A foundational understanding of the physicochemical properties of **2-Morpholino-2-phenylacetic acid hydrochloride** is essential for method development. While experimental data for this specific compound is scarce, we can infer properties from its constituent parts and related molecules.

Property	Estimated/Inferred Value	Rationale/Source
Molecular Formula	C <sub>12</sub> H <sub>15</sub> NO <sub>3</sub> ·HCl	Based on the structure of 2-morpholino-2-phenylacetic acid and its hydrochloride salt.
Molecular Weight	257.71 g/mol	Calculated from the molecular formula. A related compound, 2-Morpholino-2-phenylacetamide hydrochloride, has a molecular weight of 256.731 g/mol .[1]
Appearance	White to off-white crystalline powder	Typical appearance for similar organic acid hydrochlorides.[2][3]
Solubility	Soluble in water and polar organic solvents (e.g., methanol, ethanol)	The hydrochloride salt and the polar functional groups (carboxylic acid, morpholine) suggest aqueous solubility. Phenylacetic acid has a water solubility of 15 g/L.[4]
pKa	~2-3 (carboxylic acid), ~7-8 (morpholine nitrogen)	Estimated based on the pKa of phenylacetic acid (4.31) and protonated morpholine.[4] The electron-withdrawing effect of the protonated morpholine will lower the pKa of the carboxylic acid.

## Analytical Workflow: A Multi-Pronged Approach

A combination of orthogonal analytical techniques is necessary for a complete characterization. The proposed workflow ensures that all aspects of the molecule's identity and purity are assessed.



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## Sources

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- [3. chemsynthesis.com \[chemsynthesis.com\]](#)
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- To cite this document: BenchChem. [Application Note: Comprehensive Characterization of 2-Morpholino-2-phenylacetic Acid Hydrochloride]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1445727/docs#application-note-comprehensive-characterization-of-2-morpholino-2-phenylacetic-acid-hydrochloride>]

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